

2-Chlorothiazole-5-carbonitrile material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Chlorothiazole-5-carbonitrile

Cat. No.: B1363308

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An In-Depth Technical Guide to the Safe Handling and Application of **2-Chlorothiazole-5-carbonitrile** for Research Professionals

Introduction

2-Chlorothiazole-5-carbonitrile is a heterocyclic building block of significant interest in medicinal chemistry and drug development. Its unique scaffold, featuring a reactive chlorine atom and a nitrile group on a thiazole ring, makes it a versatile precursor for synthesizing a wide range of biologically active molecules. However, this same chemical reactivity necessitates a thorough understanding of its hazard profile to ensure safe handling in a research environment.

This guide moves beyond a standard Material Safety Data Sheet (MSDS) to provide researchers, scientists, and drug development professionals with a deeper, field-proven perspective on managing the risks associated with this compound. By understanding the causality behind safety protocols, laboratory personnel can foster a more intuitive and robust safety culture.

Physicochemical Profile and Its Implications

The physical properties of a chemical are the first indicators of how it will behave under laboratory conditions and dictate the primary engineering controls and handling techniques required. **2-Chlorothiazole-5-carbonitrile** is a solid at room temperature, which mitigates the

risk of vapor inhalation compared to volatile liquids. However, its low melting point suggests it could easily liquefy in heated reactions, altering its exposure potential.

Table 1: Key Physicochemical Properties of **2-Chlorothiazole-5-carbonitrile**

| Property | Value | Implication for Handling |
|---------------------|---|--|
| CAS Number | 51640-36-9 [1] | Unique identifier for accurate tracking and information retrieval. |
| Molecular Formula | <chem>C4HCIN2S</chem> [1] | |
| Molecular Weight | 144.58 g/mol [1] | Relevant for stoichiometric calculations in experimental design. |
| Physical Form | Solid | Reduces vapor inhalation risk at ambient temperatures. Can form dust. |
| Melting Point | 47-57°C [1] | Low melting point; can become liquid on mild heating. The observed range may indicate varying purity levels between suppliers. |
| Boiling Point | ~291.1°C at 760 mmHg [1] | Low volatility under standard lab conditions. Distillation requires high temperatures, increasing decomposition risk. |
| Flash Point | 104.4°C (219.9°F) | Combustible solid. Requires segregation from open flames and strong ignition sources, especially during heating. [2] |
| Storage Temperature | -20°C [1] | Recommended for long-term stability and to prevent degradation. |

Expert Insight: The reported melting point varies across suppliers (e.g., 47-49°C vs. 52-57°C). [1] This discrepancy underscores the importance of verifying the purity of the starting material, as impurities can alter both its reactivity and toxicological profile. The solid form, while generally safer than a liquid, can generate fine dust during transfer, creating inhalation and skin contact hazards. Therefore, handling should always occur within a contained environment.

Hazard Identification and Mechanistic Insights

2-Chlorothiazole-5-carbonitrile is classified as hazardous, carrying a "Danger" signal word. Its primary hazards are acute oral toxicity and the potential for severe, irreversible eye damage.

Caption: Figure 1: Structure highlighting the chloro and nitrile functional groups.

Table 2: GHS Hazard Classifications

| Classification | Code | Description |
|-----------------------------------|------|--------------------------------|
| Acute Toxicity, Oral (Category 4) | H302 | Harmful if swallowed.[3] |
| Serious Eye Damage (Category 1) | H318 | Causes serious eye damage. [3] |

Expert Insight: The Chemistry Behind the Hazards

- H318 (Causes serious eye damage): This is the most critical hazard. The thiazole ring, an electron-rich aromatic system, combined with the electron-withdrawing nitrile group and the reactive chloro substituent, makes the molecule susceptible to nucleophilic attack. In the moisture-rich environment of the eye, the compound can react with water and biological nucleophiles (like proteins in the cornea), potentially releasing hydrochloric acid and other cytotoxic species. This leads to immediate chemical burns and irreversible tissue damage. The "Corrosive" GHS pictogram (GHS05) is associated with this compound for this reason. This is not mere irritation; it is a direct threat to vision.
- H302 (Harmful if swallowed): The mechanism for oral toxicity has not been fully elucidated, a common scenario for many research chemicals.[2] However, it is likely related to its reactivity and metabolism in the gastrointestinal tract and liver. The nitrile group (-C≡N) is a point of

concern, as some organic nitriles can be metabolized to release cyanide ions, though this is not confirmed for this specific molecule. Regardless of the precise mechanism, the classification mandates that ingestion must be strictly avoided.

Risk Mitigation and Exposure Control Protocols

A proactive approach to exposure control is paramount. This involves a multi-layered strategy of engineering controls, rigorous personal protective equipment (PPE) protocols, and standardized handling workflows.

Engineering Controls: The Primary Barrier

The most effective way to prevent exposure is to contain the chemical at the source.

- Chemical Fume Hood: All manipulations of **2-Chlorothiazole-5-carbonitrile**, including weighing, transfers, and solution preparation, must be performed inside a certified chemical fume hood. This prevents the inhalation of any fine dust particles and contains spills.
- Ventilation: Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions. Eyewash stations and safety showers must be located in immediate proximity to the handling area.^[4]

Personal Protective Equipment (PPE): The Last Line of Defense

PPE is not a substitute for proper engineering controls but is essential for protecting against direct contact.

Table 3: Mandatory PPE for Handling **2-Chlorothiazole-5-carbonitrile**

| Body Part | Required PPE | Rationale and Specifications |
|-----------|--|--|
| Eyes/Face | Chemical splash goggles AND a full-face shield. | Non-negotiable. Standard safety glasses are insufficient. The H318 classification requires robust protection against splashes that could cause irreversible eye damage.[3][5] |
| Hands | Nitrile gloves (check manufacturer's breakthrough time). | Provides a barrier against skin contact. Double-gloving is recommended for extended procedures. Gloves must be inspected before use and removed properly to avoid contaminating skin.[5] |
| Body | Flame-resistant laboratory coat. | Protects skin and personal clothing from dust and splashes. |

Protocol: Donning and Doffing PPE

- **Donning (Putting On):**
 1. Put on the laboratory coat and fasten it completely.
 2. Put on the first pair of nitrile gloves.
 3. Put on the second pair of nitrile gloves, pulling the cuffs over the sleeves of the lab coat.
 4. Put on chemical splash goggles.
 5. Put on the face shield over the goggles.
- **Doffing (Taking Off):** This sequence is critical to prevent cross-contamination.

1. Remove the outer pair of gloves, peeling them off without touching the exterior surface.
2. Remove the face shield and goggles.
3. Remove the laboratory coat by rolling it down from the shoulders, keeping the contaminated exterior folded inward.
4. Remove the inner pair of gloves.
5. Wash hands thoroughly with soap and water.

Safe Handling and Storage Workflow

A systematic workflow minimizes the risk of accidental exposure or release.

Caption: Figure 2: A logical workflow for minimizing exposure during handling.

Emergency Response and First-Aid Causality

In the event of an exposure, immediate and correct action is critical.

Protocol: Emergency Response for Accidental Exposure

- Eye Contact:
 - IMMEDIATELY proceed to the nearest eyewash station. Do not delay to finish a task.[\[4\]](#)
 - Hold eyelids open and flush eyes with a continuous, gentle stream of water for at least 15-20 minutes.[\[5\]](#)[\[6\]](#) This prolonged flushing is vital to dilute and remove the corrosive chemical to minimize tissue damage.
 - Remove contact lenses while flushing, if possible.
 - Seek immediate, professional medical attention. Inform medical personnel of the chemical identity (CAS 51640-36-9).
- Skin Contact:

- Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes.[5][7]
- Remove any contaminated clothing while under a safety shower.
- Seek medical attention if irritation develops or persists.
- Inhalation:
 - Move the affected person to fresh air at once.[5][7]
 - If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration (use a barrier device).[6][7]
 - Seek immediate medical attention.
- Ingestion:
 - DO NOT INDUCE VOMITING. This can cause further damage to the esophagus as the corrosive material is regurgitated.[3][8]
 - Rinse the mouth thoroughly with water.[5]
 - Have the person drink one or two glasses of water to dilute the substance, if they are conscious and able to swallow.[6]
 - Call a poison control center or seek immediate medical attention.

Stability, Reactivity, and Disposal

- Reactivity and Stability: The compound is stable under recommended storage conditions (-20°C, dry, tightly sealed).[1][2] It should be kept away from strong oxidizing agents, with which it may react exothermically.[2][4]
- Hazardous Decomposition: When subjected to high heat, such as in a fire, it can decompose to produce highly toxic and corrosive gases, including hydrogen chloride, nitrogen oxides (NOx), and sulfur oxides (SOx).[2][4][5] Firefighters must wear self-contained breathing apparatus.[2][5]

- Disposal Protocol:
 - Chemical waste must be treated as hazardous.
 - Collect all waste material (unused solid, contaminated solutions, contaminated wipes) in a dedicated, clearly labeled, and sealed hazardous waste container.
 - Never dispose of this chemical down the drain, as its ecological effects are not well-characterized and it should not be released into the environment.[2][5]
 - Follow all local, regional, and national regulations for the disposal of chemical waste through a licensed disposal company.[4][5]

Conclusion

2-Chlorothiazole-5-carbonitrile is a valuable tool for chemical synthesis, but its utility is matched by its significant hazards, particularly its potential to cause severe eye damage. By moving beyond mere compliance and understanding the chemical principles that drive these hazards, researchers can adopt safer handling practices, implement robust engineering controls, and respond effectively in an emergency. A culture of safety is not about avoiding risk, but about understanding and managing it intelligently.

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